

Application Notes and Protocols for Preparing OICR12694 TFA Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of stock solutions of OICR12694 trifluoroacetate (TFA) salt, a potent and selective B-cell lymphoma 6 (BCL6) inhibitor. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

OICR12694 (also known as JNJ-65234637) is an orally active small molecule inhibitor of the BCL6 transcriptional repressor, a key therapeutic target in certain hematological malignancies, particularly diffuse large B-cell lymphoma (DLBCL).[1][2][3][4][5] For in vitro and in vivo studies, the compound is often supplied as a trifluoroacetic acid (TFA) salt. Proper preparation of stock solutions is the first critical step in any experiment to ensure the integrity and accurate concentration of the active compound. These notes provide a comprehensive guide to preparing, storing, and handling **OICR12694 TFA** stock solutions.

Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for OICR12694 and its TFA salt are summarized in the table below.



Property	Value	Source
OICR12694 (Free Base)		
Molecular Formula	C29H28CIF3N8O4	[6]
Molecular Weight	645.04 g/mol	[2][6]
Trifluoroacetic Acid (TFA)		
Molecular Formula	C ₂ HF ₃ O ₂	
Molecular Weight	114.02 g/mol	_
OICR12694 TFA Salt		_
Molecular Weight (1:1 salt)	759.06 g/mol	Calculated
Solubility & Storage		
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[2][6]
Solubility in DMSO	≥ 10 mM	[2]
Powder Storage	2 years at -20°C	[6]
Stock Solution Storage (in DMSO)	2 weeks at 4°C; 6 months at -80°C	[6]

Experimental Protocol: Preparation of a 10 mM OICR12694 TFA Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **OICR12694 TFA** in DMSO.

Materials:

- OICR12694 TFA salt powder
- Anhydrous/molecular sieve-dried Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials



- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Procedure:

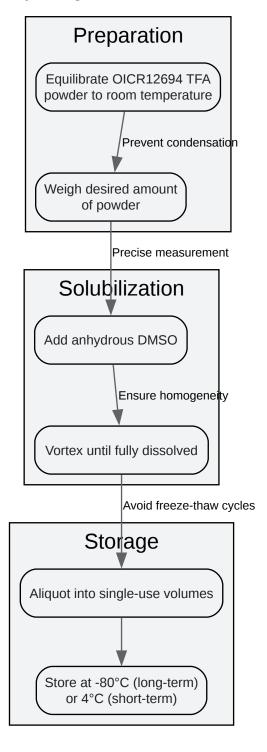
- Equilibration: Before opening, allow the vial of OICR12694 TFA powder to equilibrate to room temperature for at least 30 minutes. This prevents condensation of moisture onto the hygroscopic powder.
- Weighing: In a fume hood, carefully weigh out the desired amount of OICR12694 TFA powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.759 mg of OICR12694 TFA (assuming a 1:1 salt).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed powder. For a 10 mM solution with 0.759 mg of compound, add 100 μL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials. Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term use (up to 2 weeks).
 [6]

Visualizations

Experimental Workflow for OICR12694 TFA Stock Solution Preparation



Workflow for Preparing OICR12694 TFA Stock Solution



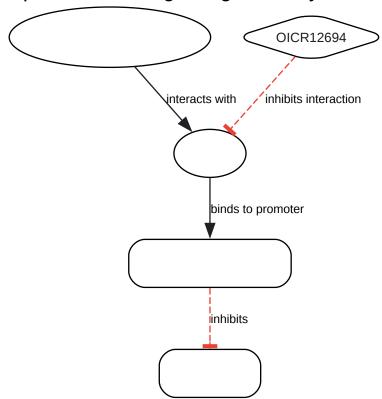
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Caption: A flowchart outlining the key steps for preparing **OICR12694 TFA** stock solutions.



Signaling Pathway Context: BCL6 Inhibition

Simplified BCL6 Signaling Pathway Inhibition



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Caption: Diagram showing OICR12694 inhibiting the BCL6 co-repressor interaction.

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